

Technical Support Center: Methallyl Iodide Stability & Handling

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Compound of Interest

Compound Name: Methallyl iodide

CAS No.: 3756-30-7

Cat. No.: B3051984

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Topic: Troubleshooting Discoloration (Brown/Purple) in **Methallyl Iodide** Ticket ID: CHEM-SUP-3756 Status: Resolved / Guide Available Audience: Synthetic Chemists, Process Development Scientists

Executive Summary: The "Purple Plague"

Issue: You have retrieved a bottle of **Methallyl Iodide** (3-iodo-2-methylprop-1-ene) from storage, and the liquid has turned from colorless/pale yellow to a deep brown or purple.

Diagnosis: The compound has undergone homolytic cleavage of the Carbon-Iodine (C-I) bond, releasing iodine radicals (

) that dimerize into molecular iodine (

).

- Purple Color: Indicates

in the vapor phase or in non-polar solvents.

- Brown/Red Color: Indicates

dissolved in the liquid alkyl iodide itself (acting as a polar solvent due to its dipole moment) or formation of polyiodides (

).

Verdict: The reagent is compromised but salvageable. Do not use "as is" for sensitive organometallic chemistry (e.g., Grignard, Barbier) or precise stoichiometric couplings.

Diagnostic: The Mechanism of Decomposition

Methallyl iodide possesses a weak C-I bond (bond dissociation energy

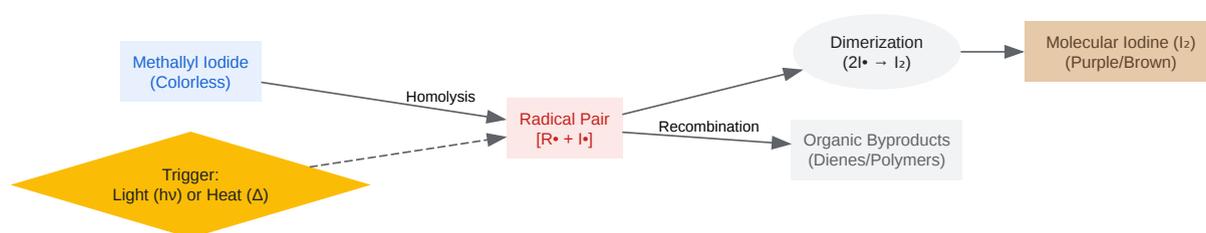
50-55 kcal/mol), which is significantly weaker than C-Br or C-Cl bonds. Exposure to photons (

) or heat (

) excites an electron from the non-bonding orbital of the iodine to an antibonding

orbital, causing the bond to break.

Decomposition Pathway



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Figure 1: The homolytic cleavage pathway leading to iodine accumulation.

Impact Assessment: Why Purification is Mandatory

Using degraded **methallyl iodide** without purification introduces three specific risks to your workflow:

Risk Factor	Chemical Consequence
Stoichiometric Drift	The molecular weight of the liquid has effectively changed. You are weighing a mixture of reagent + , leading to under-loading of the electrophile.
Oxidative Side Reactions	Free is a mild oxidant. It can oxidize sensitive nucleophiles (e.g., thiols, phosphines) or quench organometallic species (e.g.,).
Lewis Acid Catalysis	acts as a weak Lewis acid, potentially catalyzing unwanted polymerization of the methallyl group (which contains a reactive alkene).

Troubleshooting & Remediation: Purification Protocol

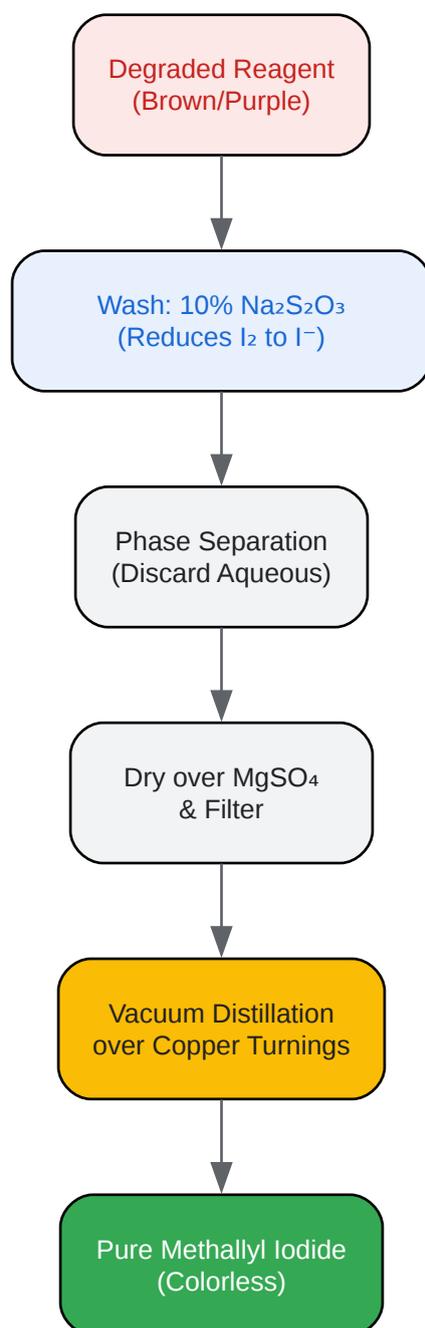
Objective: Remove molecular iodine and stabilize the reagent. Safety Warning: **Methallyl iodide** is a lachrymator and alkylating agent. Perform all operations in a fume hood.

Step-by-Step Workflow

- Dissolution (Optional): If the volume is small (<5 mL), dilute the reagent in 5 volumes of diethyl ether or pentane. This aids in phase separation. If purifying >10 mL, you can wash the neat liquid (density ~1.69 g/mL) directly, as it is denser than water.
- The Thiosulfate Wash: Wash the organic layer with 10% Sodium Thiosulfate () solution.
 - Chemistry:
 - Visual Cue: Shake until the organic layer turns from brown/purple to colorless/pale yellow.

- Neutralization & Drying:
 - Wash with saturated Sodium Bicarbonate () to remove trace acidity ().
 - Wash with Brine ().
 - Dry over Anhydrous Magnesium Sulfate () or Calcium Chloride ().

- Vacuum Distillation:
 - Decant into a distillation flask containing Copper Turnings.
 - Distill under reduced pressure (vacuum).
 - Critical: Do not distill to dryness. Leave a small residue to prevent potential peroxide/polymer explosion hazards.



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Figure 2: Purification workflow to restore reagent quality.

Prevention: Storage & Stabilization

To prevent recurrence, adhere to the "Three C's" of Alkyl Iodide storage:

- Copper: Always store the purified liquid over activated Copper wire or turnings.

- Mechanism:[1][2] Copper acts as a sacrificial scavenger. If any radical decomposition occurs, the copper reacts with the iodine to form Copper(I) Iodide (), which precipitates as a white/tan solid, keeping the liquid colorless.
- Cold: Store at 2–8°C (Refrigerator). Heat is the primary driver of homolysis.
- Covered (Dark): Wrap the bottle in aluminum foil or use amber glass to block UV light.

Technical Data: Methallyl Iodide[3][4]

Property	Value	Notes
Chemical Name	3-iodo-2-methylprop-1-ene	Distinct from Methyl Iodide (MeI)
CAS Number	3756-30-7	
Molecular Formula		
Molecular Weight	182.00 g/mol	
Density	1.693 g/mL	At 20°C (Denser than water)
Boiling Point	~109-110°C	At 760 mmHg (Atmospheric)
Flash Point	35.8°C (96.5°F)	Flammable Liquid
Solubility	Immiscible with water	Soluble in Ether, DCM, EtOAc

References

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